

Proper Disposal Procedures for ICA-27243

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Compound of Interest

Compound Name: ICA-27243

Cat. No.: B1674255

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

ICA-27243 is a potent and selective KCNQ2/Q3 potassium channel opener utilized in research for its antiepileptic and anticonvulsant properties. While specific disposal protocols for **ICA-27243** are not explicitly detailed in publicly available safety data sheets, general principles of laboratory chemical waste management must be strictly followed to ensure safety and regulatory compliance. This guide provides a comprehensive overview of the recommended disposal procedures for **ICA-27243**, treating it as a hazardous chemical waste, with particular attention to its halogenated organic structure.

Quantitative Data Summary

The following table summarizes key quantitative data for **ICA-27243**, which is essential for its proper handling and management.

Property	Value	Source
Molecular Weight	268.65 g/mol	[1]
Molecular Formula	C ₁₂ H ₇ ClF ₂ N ₂ O	[1]
EC50 for KCNQ2/Q3	0.38 µM	[2][3]
EC50 in 86Rb+ efflux assay	0.2 µM	[1][3]
Solubility in DMSO	54 mg/mL (201.0 mM)	[1]
Storage Temperature	Powder: -20°C for 3 years	[1]
In solvent: -80°C for 1 year	[1]	

Experimental Protocols: Disposal of ICA-27243

The disposal of **ICA-27243**, as with any laboratory chemical, should be approached with a clear and systematic procedure to minimize risks and environmental impact. The following protocol is based on general best practices for hazardous chemical waste disposal.

Materials Required

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, compatible with chlorinated organic compounds.
- Hazardous waste labels.
- Secondary containment for the waste container.

Disposal Procedure

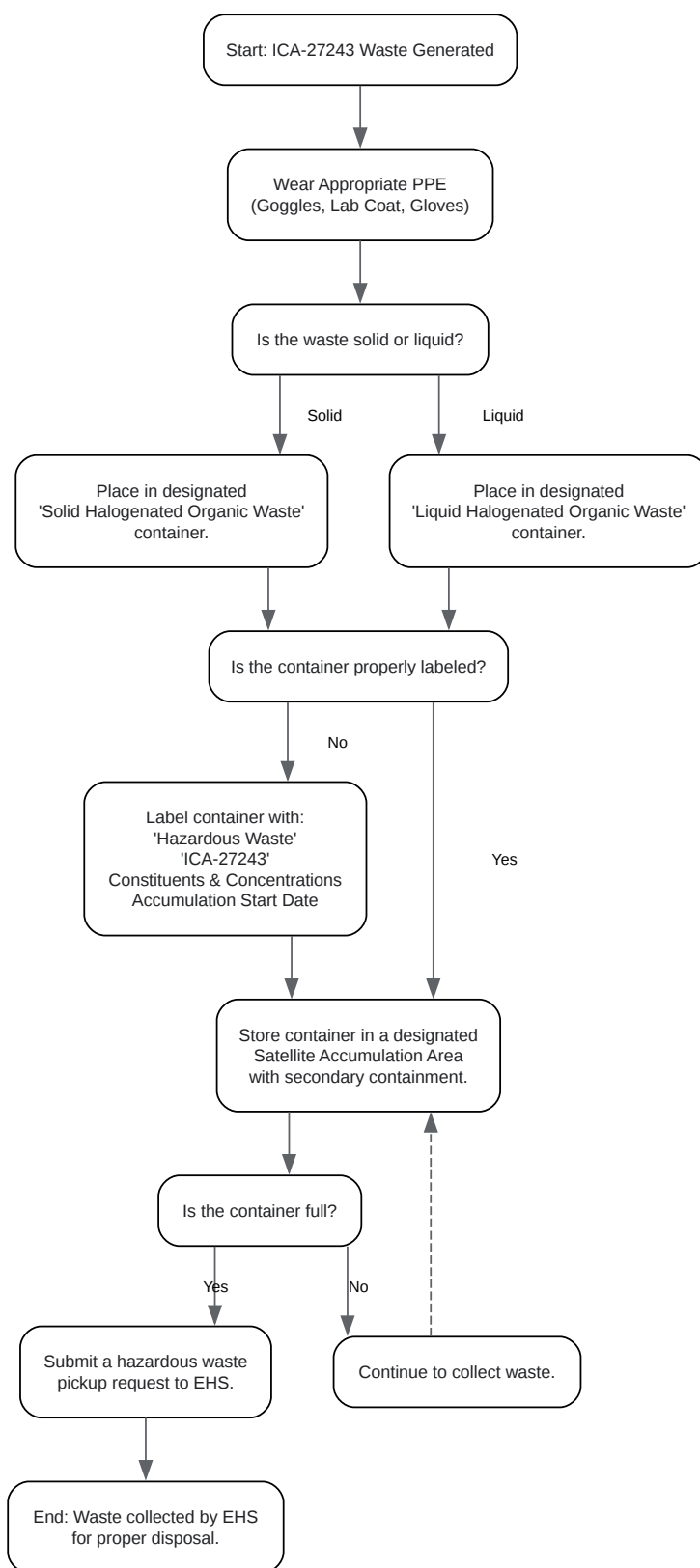
- Waste Identification and Segregation:
 - Treat all **ICA-27243**, whether in solid form or in solution, as hazardous chemical waste.
 - Do not mix **ICA-27243** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

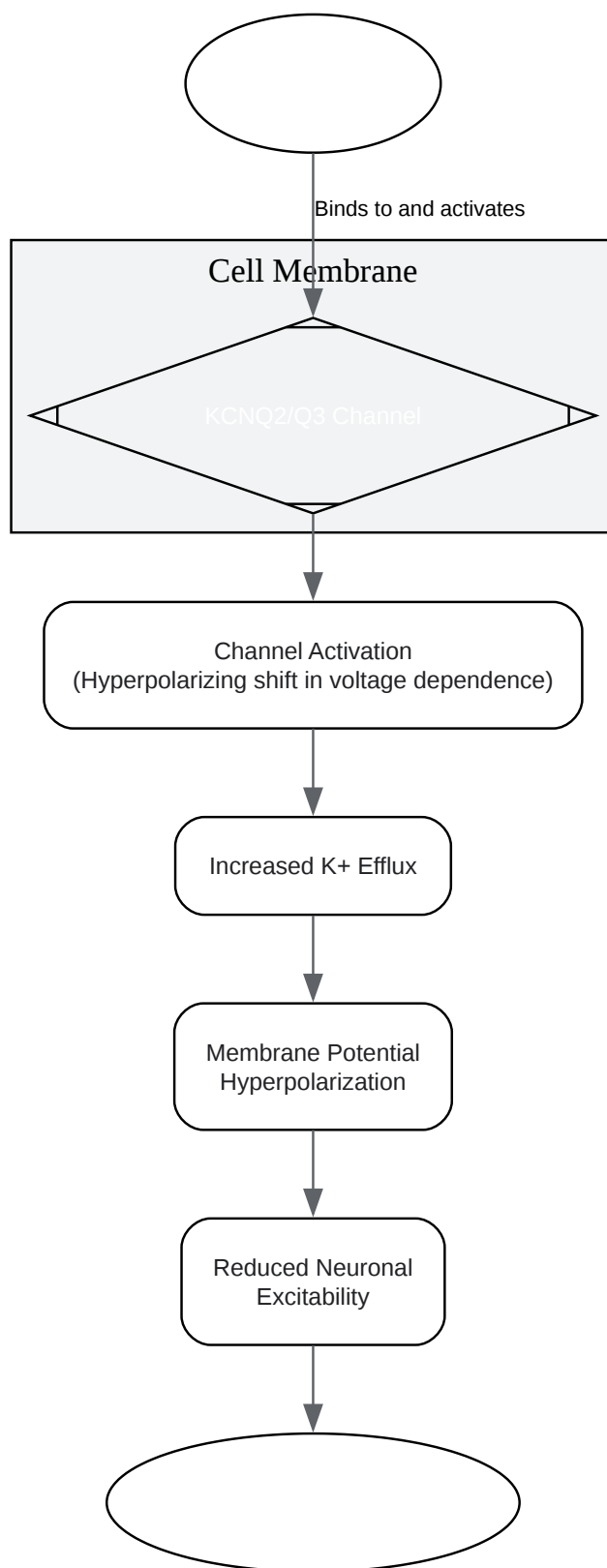
- Given that **ICA-27243** is a chlorinated organic compound, it should be segregated into a dedicated halogenated organic waste stream.[4] Wastes containing chlorinated solvents often require specific disposal methods, such as high-temperature incineration, and are typically more expensive to dispose of.[5]
- Containerization:
 - Collect all **ICA-27243** waste in a designated, leak-proof container that is chemically compatible with the waste.
 - The container must be kept securely closed except when adding waste.[1][6]
 - Place the primary waste container in a secondary containment bin to prevent spills.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - The label must include the full chemical name: "**ICA-27243**" or "N-(6-chloro-pyridin-3-yl)-3,4-difluoro-benzamide." Avoid using abbreviations or chemical formulas.[7]
 - List all constituents and their approximate concentrations if it is a mixed waste stream.
 - Indicate the date when the waste was first added to the container.
- Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory. [1] This area should be away from general lab traffic and incompatible materials.
 - Ensure the storage area is well-ventilated.
- Disposal Request and Collection:
 - Once the waste container is full, or in accordance with your institution's policies, submit a hazardous waste pickup request to your EHS office.

- Do not dispose of **ICA-27243** down the sink or in the regular trash.[\[2\]](#)[\[7\]](#) Improper disposal can lead to environmental contamination and legal penalties.[\[3\]](#)
- Decontamination of Empty Containers:
 - For containers that held **ICA-27243**, they should be triple-rinsed with a suitable solvent.[\[6\]](#)
 - The rinsate must be collected and disposed of as hazardous waste.[\[6\]](#)
 - After thorough decontamination, deface all labels on the empty container before disposing of it as regular non-hazardous waste, in accordance with institutional guidelines.[\[2\]](#)

Mandatory Visualizations

Logical Workflow for ICA-27243 Disposal





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References

- 1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 2. vumc.org [vumc.org]
- 3. danielshealth.com [danielshealth.com]
- 4. Chimactiv - Interactive numerical educational resources for the analysis of complex media [chimactiv.agroparistech.fr]
- 5. otago.ac.nz [otago.ac.nz]
- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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